

An In-depth Technical Guide to the Chemical Structure of Brl 20596

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Compound of Interest

Compound Name: Brl 20596

Cat. No.: B1667799

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Introduction

Brl 20596 is a chemical compound identified by the CAS number 69082-47-9.^[1] This document provides a concise summary of its core chemical structure and properties based on publicly available data. It is important to note that detailed experimental data, including spectroscopic analyses and biological activity, are not readily available in the public domain. This guide, therefore, focuses on the established structural information and provides context where possible.

Core Chemical Identity

The fundamental chemical identity of **Brl 20596** is well-defined in chemical databases.

Property	Value	Source
IUPAC Name	N-(4-amino-5-chloro-2-methoxyphenyl)-1-benzylpiperidine-4-carboxamide	[1]
CAS Number	69082-47-9	[1]
Molecular Formula	C20H24ClN3O2	[1]
Molecular Weight	373.9 g/mol	[1]

Chemical Structure Visualization

The two-dimensional structure of **Brl 20596**, based on its IUPAC name, is presented below. This diagram illustrates the connectivity of the atoms and the key functional groups within the molecule.

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References

- 1. AU2003230245A1 - (S)-4-Amino-5-chloro-2-methoxy-N-[1-[1-(2-tetrahydrofurylcarbonyl)-4-piperidinylmethyl]-4-piperidinyl]benzamide, process for the preparation thereof, pharmaceutical composition containing the same, and intermediate therefor - Google Patents [patents.google.com]
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